

Application Notes and Protocols: N-Nitrosovarenicline Reference Standard

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Compound of Interest

Compound Name: *N-Nitrosovarenicline*

CAS No.: 2755871-02-2

Cat. No.: B16333747

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitrosovarenicline is a nitrosamine impurity of Varenicline, a widely used smoking cessation medication. Nitrosamines are classified as probable human carcinogens, and their presence in pharmaceutical products is a significant concern for regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[1] The FDA has set a stringent acceptable intake (AI) limit of 37 ng per day for **N-Nitrosovarenicline** in varenicline-containing drug products.[2]

The discovery of **N-Nitrosovarenicline** in some varenicline batches led to product recalls, highlighting the critical need for robust analytical methods to detect and quantify this impurity.[3] A well-characterized **N-Nitrosovarenicline** reference standard is indispensable for the development, validation, and routine application of these analytical methods. This document provides detailed protocols for the preparation and use of an **N-Nitrosovarenicline** reference standard for such analytical purposes.

Materials and Equipment

Reagents and Chemicals

- Varenicline (or a suitable precursor)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or other suitable acid
- Organic solvent (e.g., Dichloromethane, Methanol)
- Deionized water
- **N-Nitrosovarenicline** reference standard (commercially available, e.g., Clearsynth Cat. # CS-O-36107)[4]
- Methanol (LC/MS grade)[4]
- Water (LC/MS grade)[4]
- Formic acid (LC/MS grade)[4]

Equipment

- Standard laboratory glassware
- Magnetic stirrer and stir bars
- pH meter
- Rotary evaporator
- High-performance liquid chromatography (HPLC) or Ultra-high-performance liquid chromatography (UHPLC) system
- High-resolution mass spectrometer (HRMS), such as a Q Exactive™ hybrid quadrupole-orbitrap mass spectrometer, or a triple quadrupole mass spectrometer (LC-MS/MS)[4]

- Analytical balance
- Vortex mixer
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF)[\[4\]](#)

Preparation of N-Nitrosovarenicline Reference Standard

Disclaimer: The following is a general procedure for the N-nitrosation of a secondary amine and should be adapted and optimized by qualified personnel in a controlled laboratory setting. N-Nitrosamines are potent carcinogens and must be handled with extreme caution using appropriate personal protective equipment and engineering controls.

Principle of Synthesis

N-Nitrosovarenicline is synthesized by the reaction of the secondary amine group in the varenicline molecule with a nitrosating agent, typically nitrous acid (HNO_2). Nitrous acid is unstable and is therefore generated in situ from the acidification of a nitrite salt, such as sodium nitrite.

General Synthesis Protocol

- **Dissolution:** Dissolve a known quantity of varenicline in a suitable solvent (e.g., water or an aqueous/organic mixture) in a reaction vessel.
- **Acidification:** Cool the solution in an ice bath and slowly add a stoichiometric excess of a dilute acid (e.g., hydrochloric acid) to achieve an acidic pH.
- **Nitrosation:** While maintaining the low temperature and stirring, slowly add an aqueous solution of sodium nitrite dropwise to the reaction mixture. The reaction progress can be monitored by an appropriate technique like TLC or LC-MS.
- **Quenching and Extraction:** Once the reaction is complete, quench any excess nitrous acid. Neutralize the reaction mixture and extract the **N-Nitrosovarenicline** product into a suitable

organic solvent (e.g., dichloromethane).

- Purification: The crude product can be purified using standard techniques such as column chromatography to isolate the **N-Nitrosovarenicline**.
- Characterization: The identity and purity of the synthesized **N-Nitrosovarenicline** should be confirmed using analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry. The purity should be quantitatively determined, for instance, by HPLC with a suitable detector.

Use of N-Nitrosovarenicline Reference Standard in Analytical Methods

The following protocols are based on the FDA's validated LC-ESI-HRMS method for the determination of **N-Nitrosovarenicline**.[\[5\]](#)

Preparation of Standard Solutions

- Stock Standard Preparation: Accurately weigh a suitable amount of **N-Nitrosovarenicline** reference standard and dissolve it in methanol to obtain a stock solution of a known concentration (e.g., 100 $\mu\text{g/mL}$).
- Intermediate Standard Preparation: Perform serial dilutions of the stock standard with methanol to prepare intermediate standards at lower concentrations.
- Working Standard and Calibration Curve Preparation: From the intermediate standards, prepare a series of working standards in methanol to construct a calibration curve over the desired concentration range (e.g., 0.5 ng/mL to 100 ng/mL).[\[4\]](#)

Sample Preparation

4.2.1 Drug Substance Sample Preparation

- Accurately weigh approximately 25 mg of the varenicline drug substance into a 50 mL volumetric flask.[\[4\]](#)
- Add methanol to the flask and mix until the substance is fully dissolved.[\[4\]](#)

- Filter the solution through a 0.22 μm PVDF syringe filter into an HPLC vial for LC-MS analysis.[\[4\]](#)

4.2.2 Drug Product (Tablets) Sample Preparation

- Crush a sufficient number of tablets to obtain a target varenicline concentration of 0.5 mg/mL in methanol.[\[5\]](#)
- Transfer the powdered tablets to a centrifuge tube and add the appropriate volume of methanol.[\[5\]](#)
- Vortex the mixture for approximately one minute.[\[5\]](#)
- Shake the sample for 40 minutes using a mechanical shaker.[\[5\]](#)
- Centrifuge the sample for 15 minutes at 4500 rpm.[\[5\]](#)
- Filter the supernatant through a 0.22 μm PVDF syringe filter into an HPLC vial for LC-MS analysis.[\[5\]](#)

LC-MS/MS Analysis Protocol

The following is a representative set of conditions. The specific parameters should be optimized for the instrument in use.

Parameter	Recommended Condition
Chromatography	
Column	XSelect CSH Phenyl-Hexyl XP, 2.5 μ m, 130 Å, 150 x 4.6 mm or equivalent[4]
Mobile Phase A	0.1% Formic Acid in Water[5]
Mobile Phase B	0.1% Formic Acid in Methanol[5]
Gradient	Optimized for separation of N-Nitrosovarenicline from varenicline
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	10 μ L
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI), Positive
Detection	High-Resolution Mass Spectrometry (HRMS) or Multiple Reaction Monitoring (MRM) on a triple quadrupole instrument
Monitored Ion (HRMS)	Protonated molecular ion $[M+H]^+$ of N-Nitrosovarenicline

Quantification

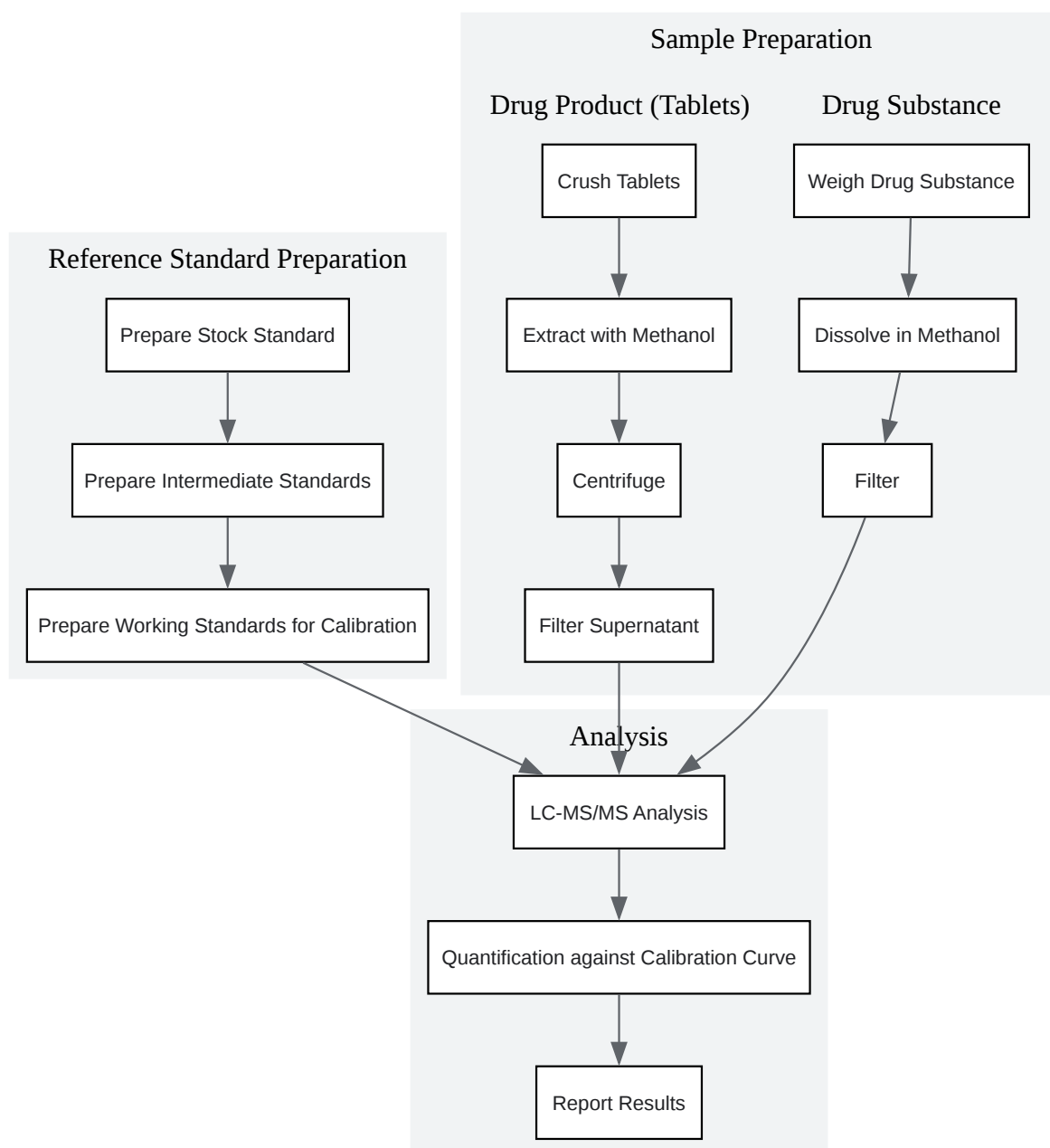
The concentration of **N-Nitrosovarenicline** in the prepared samples is determined by comparing the peak area of the analyte to the calibration curve generated from the working standards.

Data Presentation

Table 1: Regulatory Limits and Observed Levels of **N-Nitrosovarenicline**

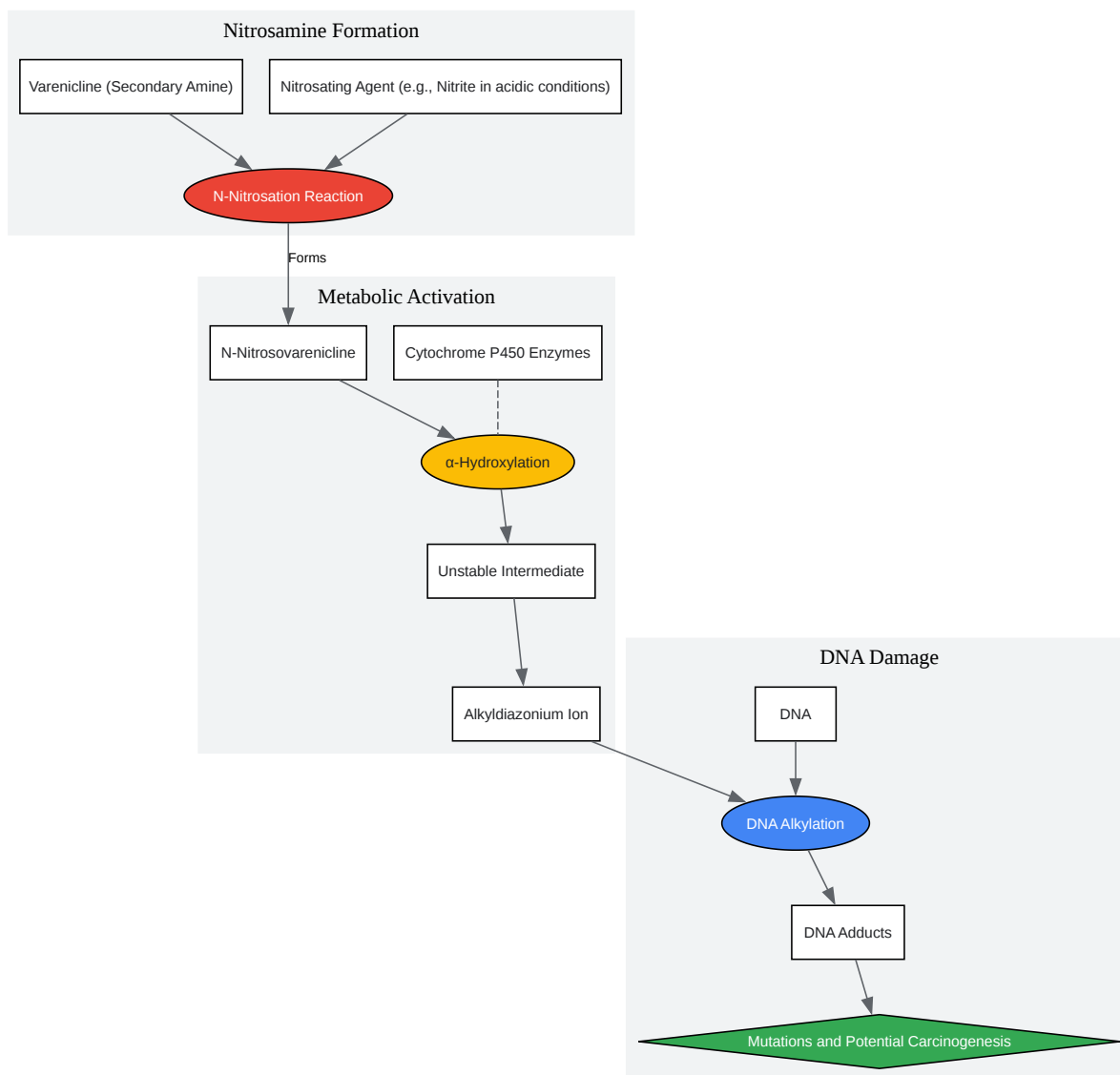
Parameter	Value	Reference
FDA Acceptable Intake (AI) Limit	37 ng/day	[2] [6]
FDA Interim Acceptable Intake Limit	185 ng/day	[2]
Levels in recalled Pfizer Chantix (1 mg)	150-470 ng/tablet	[7]
Levels in Par Pharmaceuticals Varenicline (1 mg)	3 ng/tablet	[7]
Levels in Apotex APO-Varenicline (1 mg)	27-44 ng/tablet	[7]

Visualizations



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Caption: Experimental workflow for the quantification of **N-Nitrosovarenicline**.



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Caption: General signaling pathway for nitrosamine-induced carcinogenicity.

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